

PEG-5 cocamine toxicity comparison tallowamine

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Compound Focus: POE (5) coco amine

CAS No.: 61791-14-8

Cat. No.: S1817540

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Toxicity Profile Comparison

The table below summarizes the available data on the two compounds. A direct, side-by-side comparison from the same experimental study is not available, which is an important limitation to note.

Compound	Chemical Profile	Reported Toxicity Endpoints (Experimental Data)	Study Model
PEG-5 Cocamine [1] [2]	Composition: Ethoxylated fatty amine from coconut oil. Function: Emulsifier, surfactant, foam booster. HLB: 6 (water-insoluble). [2]	Skin Effects: Potential for skin irritation, allergic reactions, contact dermatitis. [1] Comedogenicity: Rated 1 (low likelihood to clog pores). [1] Systemic Toxicity: Specific experimental data on lifespan, fecundity, or oxidative stress not found in search results.	<i>In vivo</i> data not located.
Polyethoxylated Tallowamine (POEA) [3]	Composition: Ethoxylated amine from animal fat (tallow). Function: Common surfactant in herbicide formulations (e.g., Roundup). [3]	Lifespan: Significant reduction at sub-lethal concentrations. [3] Fecundity: Inhibited at sub-lethal concentrations. [3] Oxidative Stress: Increased protein carbonyl levels (biomarker of oxidative damage). [3] Lethal Concentrations (LC50): Determined in <i>Drosophila</i> (e.g., ~3.3 mg/mL for 72h exposure). [3]	<i>In vivo</i> (<i>Drosophila melanogaster</i>), <i>In vitro</i> (human cell lines) [3]

Detailed Experimental Data and Protocols

This section details the key experiments and findings for POEA, which serves as a reference point for the type of toxicity data relevant to your query.

Concentration-Mortality Assay (for POEA)

- **Objective:** To determine the lethal concentrations (LC25 and LC50) of POEA.
- **Protocol:**
 - **Test Organism:** Use male and female *Drosophila melanogaster* flies separately.
 - **Exposure:** Flies are exposed to a range of concentrations of the test chemical for a period of 72 hours.
 - **Data Analysis:** Mortality data is recorded and analyzed using probit analysis to calculate the LC25 (concentration lethal to 25% of the population) and LC50 (concentration lethal to 50% of the population) values along with their 95% fiducial limits [3].

Chronic Exposure and Fecundity Study (for POEA)

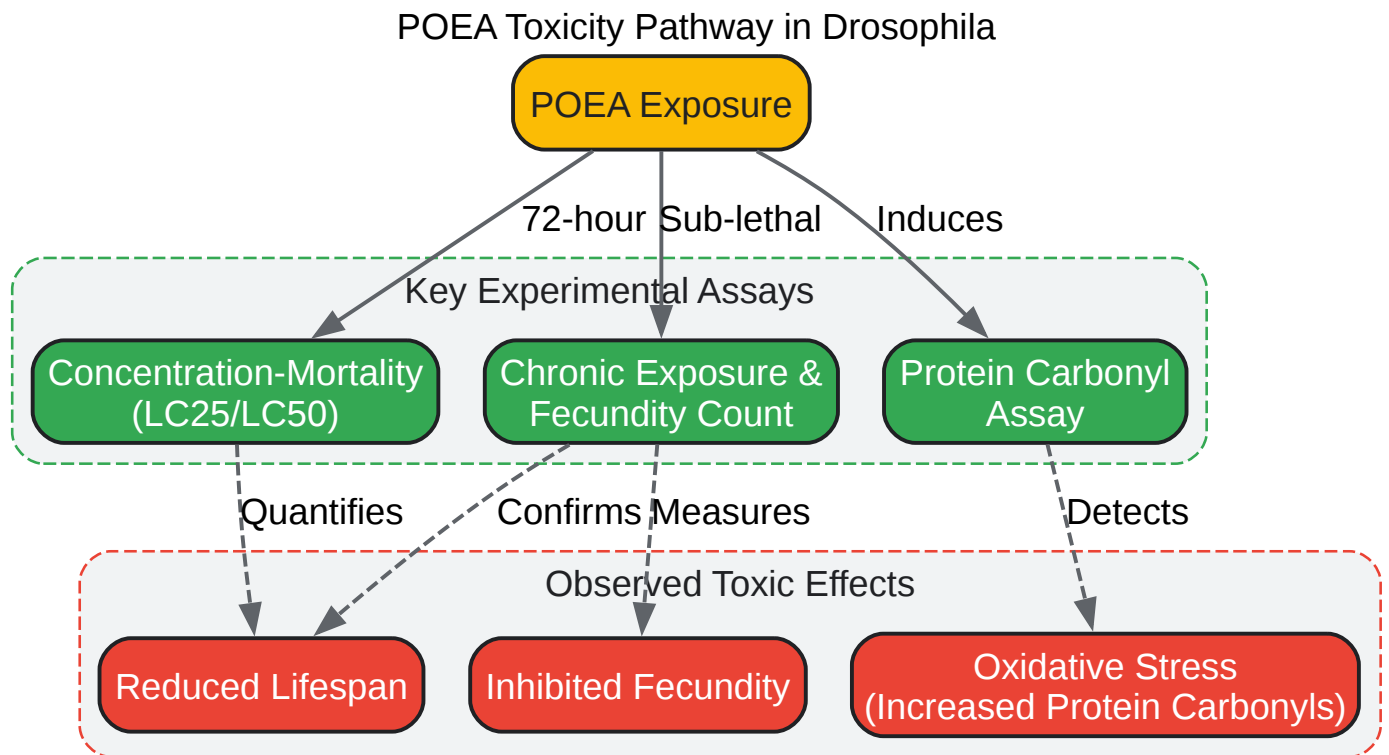
- **Objective:** To assess the long-term effects on lifespan and reproductive capacity.
- **Protocol:**
 - **Treatment:** Flies are chronically exposed to sub-lethal concentrations (LC25) of POEA.
 - **Lifespan Assessment:** The survival rate of the flies is monitored over time.
 - **Fecundity Assay:** The number of eggs laid by the treated female flies is counted and compared to a control group to evaluate reproductive toxicity [3].

Oxidative Stress Biomarker Analysis (for POEA)

- **Objective:** To measure oxidative damage to proteins as an indicator of stress induced by the chemical.
- **Protocol:**
 - **Sample Preparation:** Protein extracts are prepared from the treated flies.
 - **Derivatization:** Proteins are reacted with 2,4-dinitrophenylhydrazine (DNPH), which binds to carbonyl groups formed on oxidized proteins.
 - **Quantification:** The concentration of the protein-hydrozone product is measured spectrophotometrically and normalized to the total protein content, providing a measure of protein carbonyl levels [3].

Visualizing the Toxicity Pathway of POEA

The diagram below illustrates the key toxicity pathways and experimental endpoints identified for POEA in the *Drosophila* model, based on the data from the search results.



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Knowledge Gaps and Research Notes

- **Limited Data on PEG-5 Cocamine:** The search results lack specific, high-quality toxicity studies (e.g., in vivo, in vitro) for PEG-5 Cocamine. Available information is primarily focused on its function in cosmetics and potential for skin irritation [1] [2].
- **Context of POEA Data:** The significant toxicity data for POEA comes from its role as a herbicide adjuvant, where exposure scenarios and concentrations may differ from other applications [3]. This must be considered when making comparisons.
- **Missing Direct Comparison:** The core requirement for a direct, experimental comparison of PEG-5 Cocamine and tallowamine within the same study has not been met by the current search results.

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References

1. - PEG : An In-Depth Look at Its Role in Cosmetics – Deascal 5 Cocamine [deascal.com]
2. - PEG | MakingCosmetics 5 Cocamine [makingcosmetics.com]
3. [sciencedirect.com/science/article/abs/pii/S014765131931214X](https://www.sciencedirect.com/science/article/abs/pii/S014765131931214X) [sciencedirect.com]

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